

An In-depth Technical Guide to Flufenisal: Chemical Structure and Properties

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Compound of Interest

Compound Name: *Flufenisal*
CAS No.: *22494-27-5*
Cat. No.: *B1596329*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Flufenisal is a non-steroidal anti-inflammatory drug (NSAID) belonging to the salicylate class of compounds. While not as widely known as other NSAIDs, its chemical structure and properties are of interest to researchers in medicinal chemistry and drug development for its analgesic and anti-inflammatory potential. This technical guide provides a comprehensive overview of the core chemical, physical, and pharmacological properties of **flufenisal**, including its synthesis, mechanism of action, and relevant experimental methodologies.

Chemical Structure and Identification

Flufenisal, chemically known as 2-acetyloxy-5-(4-fluorophenyl)benzoic acid, is a derivative of salicylic acid.[1] The introduction of a 4-fluorophenyl group at the 5-position is a key structural feature.

Identifier	Value
IUPAC Name	2-acetyloxy-5-(4-fluorophenyl)benzoic acid[1]
CAS Number	22494-27-5[1]
Molecular Formula	C ₁₅ H ₁₁ FO ₄ [1]
SMILES	CC(=O)OC1=C(C=C(C=C1)C2=CC=C(C=C2)F)C(=O)O[1]
InChI Key	XKSAJZSJURQRX-UHFFFAOYSA-N[1]

Physicochemical Properties

The physicochemical properties of **flufenisal** are crucial for its absorption, distribution, metabolism, and excretion (ADME) profile. While experimental data for some properties are limited, predicted values provide useful estimates.

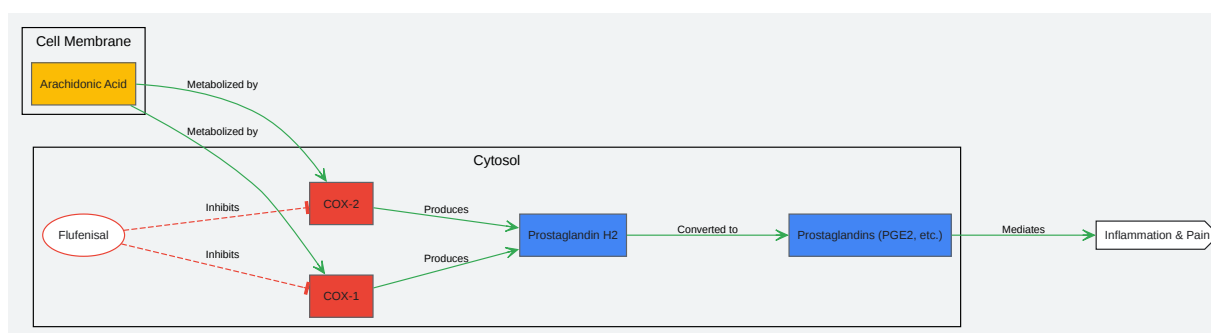
Property	Value	Source
Molecular Weight	274.24 g/mol	PubChem[1]
Melting Point	134-137 °C	PrepChem.com[2]
Boiling Point (Predicted)	437.4 °C at 760 mmHg	ECHEMI
Solubility in Water	Poor (Specific experimental value not available)	General NSAID characteristic
pKa (Predicted)	3.36 ± 0.10	Guidechem
LogP (Predicted)	3.11620	ECHEMI

Pharmacological Properties

Mechanism of Action

Like other NSAIDs, the primary mechanism of action of **flufenisal** is the inhibition of cyclooxygenase (COX) enzymes, which are responsible for the synthesis of prostaglandins, key mediators of inflammation, pain, and fever. The inhibition of prostaglandin synthesis is a

hallmark of the anti-inflammatory effects of NSAIDs.[3] **Flufenisal**'s activity is related to its ability to block the action of both COX-1 and COX-2. It is suggested that the desacetylated form of **flufenisal** is more active in vitro than **flufenisal** itself.[3]



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Caption: Simplified signaling pathway of **Flufenisal**'s mechanism of action. (Max Width: 760px)

Pharmacokinetics

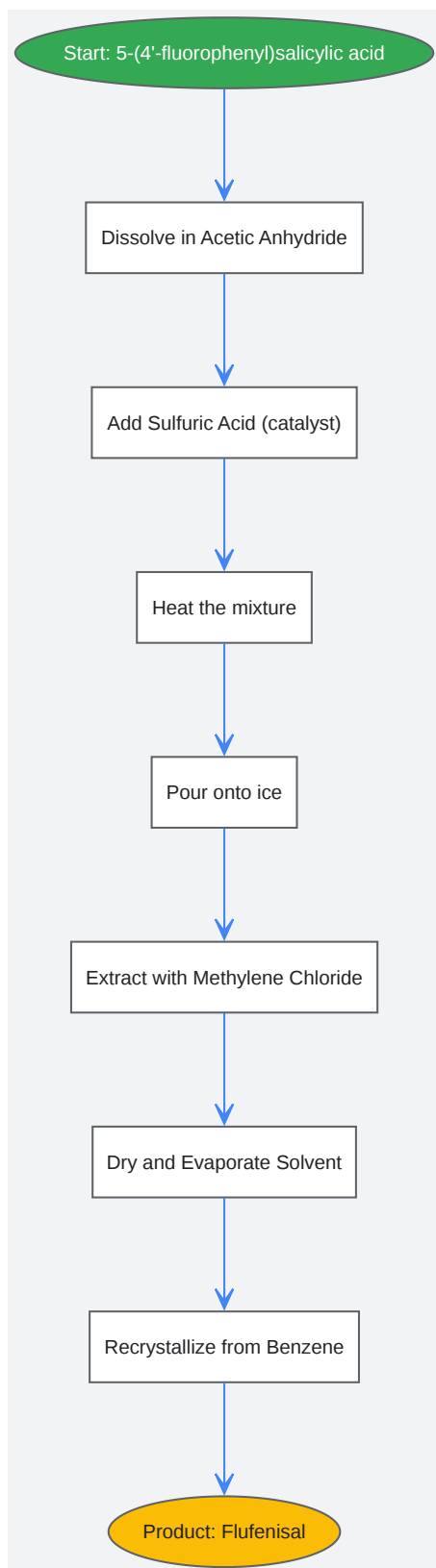
Detailed pharmacokinetic data for **flufenisal** in humans is limited. However, information on the closely related compound, diflunisal, provides some insights. Diflunisal is well-absorbed after oral administration, extensively metabolized in the liver primarily through glucuronidation, and has a relatively long elimination half-life.[4] It is highly bound to plasma proteins.[4] It is expected that **flufenisal** would exhibit a similar pharmacokinetic profile.

Pharmacokinetic Parameter	Information (Primarily based on Diflunisal)
Absorption	Well absorbed orally[4]
Protein Binding	Highly bound to plasma albumin[4]
Metabolism	Extensively metabolized in the liver, likely via glucuronidation and deacetylation[4]
Elimination	Primarily excreted in the urine as metabolites[4]
Half-life	Expected to be long-acting[3]

Experimental Protocols

Synthesis of Flufenisal

A general method for the synthesis of 2-acetyloxy-5-(4'-fluorophenyl)-benzoic acid (**flufenisal**) involves the acetylation of 5-(4'-fluorophenyl)salicylic acid.[2]



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Caption: General workflow for the synthesis of **Flufenisal**. (Max Width: 760px)

Detailed Methodology:

- **Dissolution:** Dissolve 5-(4'-fluorophenyl)salicylic acid in acetic anhydride.
- **Catalysis:** Add a catalytic amount of concentrated sulfuric acid to the mixture.
- **Reaction:** Heat the reaction mixture. The exact temperature and time would need to be optimized.
- **Quenching:** Pour the cooled reaction mixture onto ice to precipitate the product.
- **Extraction:** Extract the product from the aqueous mixture using an organic solvent such as methylene chloride.[2]
- **Drying and Concentration:** Dry the organic extract over an anhydrous drying agent (e.g., sodium sulfate) and then remove the solvent by evaporation.[2]
- **Purification:** Recrystallize the crude product from a suitable solvent, such as benzene, to obtain pure **flufenisal**. [2] The melting point of the purified product should be in the range of 134-137 °C.[2]

In Vitro Anti-Inflammatory Activity Assay (Carrageenan-Induced Paw Edema)

This is a standard in vivo model to assess the anti-inflammatory activity of compounds. While a specific protocol for **flufenisal** is not available, a general procedure is outlined below.

Principle: Carrageenan injection in the rat paw induces an inflammatory response characterized by edema. The ability of a test compound to reduce this edema is a measure of its anti-inflammatory activity.

Methodology:

- **Animal Model:** Use male Wistar rats (or a similar strain) weighing approximately 150-200g.
- **Grouping:** Divide the animals into at least three groups: a control group (vehicle), a standard drug group (e.g., indomethacin), and a test group (**flufenisal**).

- Drug Administration: Administer the vehicle, standard drug, or **flufenisal** orally or intraperitoneally at a predetermined dose.
- Induction of Edema: After a specific time (e.g., 1 hour) following drug administration, inject 0.1 mL of a 1% carrageenan solution in saline into the sub-plantar region of the right hind paw of each rat.
- Measurement of Paw Volume: Measure the paw volume of each rat using a plethysmometer at 0 hours (before carrageenan injection) and at regular intervals (e.g., 1, 2, 3, and 4 hours) after carrageenan injection.
- Calculation of Inhibition: Calculate the percentage inhibition of edema for the treated groups compared to the control group using the following formula: % Inhibition = $[(V_c - V_t) / V_c] \times 100$ Where V_c is the mean increase in paw volume in the control group and V_t is the mean increase in paw volume in the treated group.

Analytical Method for Quantification in Biological Samples (HPLC-UV)

A High-Performance Liquid Chromatography (HPLC) method with UV detection is a common technique for quantifying drugs in biological matrices like plasma. A specific, validated method for **flufenisal** is not readily available in the literature, but a general approach can be described.

Principle: The method involves extracting the drug from the plasma sample, separating it from other components using a C18 column, and detecting it with a UV detector at a wavelength where it shows maximum absorbance.

General Procedure:

- Sample Preparation (Protein Precipitation):
 - To a known volume of plasma (e.g., 200 μ L), add an internal standard.
 - Add a protein precipitating agent (e.g., acetonitrile or methanol) in a specific ratio (e.g., 1:3).
 - Vortex the mixture to ensure complete protein precipitation.

- Centrifuge the sample at high speed (e.g., 10,000 rpm for 10 minutes).
- Collect the supernatant for analysis.
- Chromatographic Conditions:
 - Column: A C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μ m).
 - Mobile Phase: A mixture of an acidic buffer (e.g., phosphate buffer, pH adjusted with phosphoric acid) and an organic solvent (e.g., acetonitrile or methanol) in an isocratic or gradient elution. The exact ratio needs to be optimized for good separation.
 - Flow Rate: Typically 1.0 mL/min.
 - Detection Wavelength: The UV detector should be set at the wavelength of maximum absorbance for **flufenisal** (this needs to be determined experimentally).
 - Injection Volume: Typically 20 μ L.
- Quantification:
 - Construct a calibration curve using standard solutions of **flufenisal** of known concentrations.
 - Analyze the plasma samples and determine the peak area ratio of **flufenisal** to the internal standard.
 - Calculate the concentration of **flufenisal** in the samples by interpolating from the calibration curve.

Conclusion

Flufenisal is a salicylic acid derivative with potential as an anti-inflammatory and analgesic agent. Its chemical structure, characterized by the 5-(4-fluorophenyl) substituent, is key to its activity. While detailed experimental data on some of its physicochemical and pharmacological properties are not extensively published, the available information, along with data from structurally related compounds, provides a solid foundation for further research. The experimental protocols outlined in this guide offer a starting point for the synthesis, biological

evaluation, and analytical quantification of **flufenisal**, enabling researchers to further explore its therapeutic potential. Further studies are warranted to fully characterize its pharmacokinetic profile, COX selectivity, and to establish a more detailed understanding of its mechanism of action.

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